

Application Notes and Protocols for Proxyfan Oxalate

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Abstract

Proxyfan oxalate is a potent and versatile high-affinity histamine H3 receptor (H3R) ligand, exhibiting protean agonism.[1][2][3] Its functional activity can range from a full agonist to an inverse agonist depending on the constitutive activity of the H3 receptor in the specific biological system under investigation.[1] These characteristics make it a valuable tool for studying the physiological and pathological roles of the histaminergic system. This document provides detailed application notes on the recommended storage conditions for **Proxyfan oxalate**, along with protocols for its handling and use in key cellular assays.

Chemical and Physical Properties



Property	Value	Reference
Molecular Weight	306.32 g/mol	
Formula	C13H16N2O · C2H2O4	-
CAS Number	1620017-81-3	-
Appearance	Solid powder	-
Purity	≥98%	-
Solubility	Soluble to 100 mM in DMSO and water	-

Recommended Storage Conditions

Proper storage of **Proxyfan oxalate** is crucial to maintain its stability and ensure the reproducibility of experimental results. The following conditions are recommended based on supplier data sheets.

Solid Form

Condition	Temperature	Duration	Notes
Long-term Storage	Room Temperature	Years	Store in a desiccated environment to prevent moisture absorption.
Shipping	Ambient Temperature	Weeks	The compound is stable for short periods during ordinary shipping.

Stock Solutions

It is advisable to prepare concentrated stock solutions and store them in small aliquots to minimize freeze-thaw cycles.



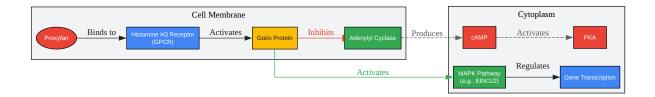
Solvent	Storage Temperature	Short-term (Days to Weeks)	Long-term (Months to Years)
DMSO or Water	0 - 4°C	Recommended	Not Recommended
DMSO or Water	-20°C	Recommended	Recommended (up to several months)
DMSO or Water	-80°C	Recommended	Recommended (up to 6 months or longer)

Note: For long-term storage of solutions, it is best practice to use airtight vials to prevent solvent evaporation and contamination.

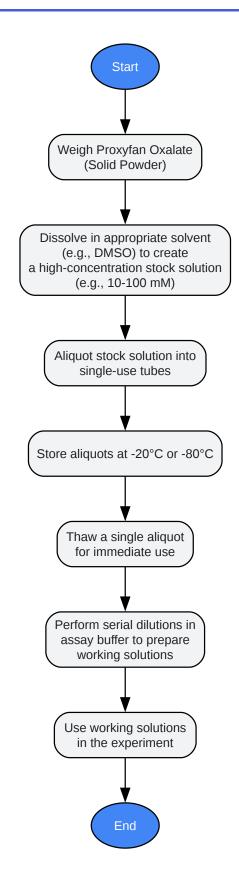
Mechanism of Action and Signaling Pathways

Proxyfan oxalate exerts its effects by binding to the histamine H3 receptor, a G protein-coupled receptor (GPCR). The H3 receptor is primarily coupled to the Gαi/o subunit, which upon activation, inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, H3 receptor activation can stimulate the mitogen-activated protein kinase (MAPK) pathway.









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